

Proper Disposal Procedures: N-(2-Hydroxyethyl)-N-methylformamide[1][2]

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Compound of Interest

Compound Name: *N-(2-Hydroxyethyl)-N-methylformamide*

CAS No.: 1590-50-7

Cat. No.: B075533

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Executive Safety Directive

N-(2-Hydroxyethyl)-N-methylformamide (often abbreviated as HMF or chemically related to N-Methylformamide derivatives) presents a specific dual-hazard profile: it is a potent solvent capable of penetrating the skin, and it carries the structural alerts of a reproductive toxin (teratogen).[1]

CRITICAL PROHIBITION:

“

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NEVER dispose of this chemical via laboratory sink drains. Although it is miscible with water, standard municipal wastewater treatment plants are not designed to degrade formamide derivatives effectively. Discharge poses a significant risk to aquatic life and downstream water quality.[1]

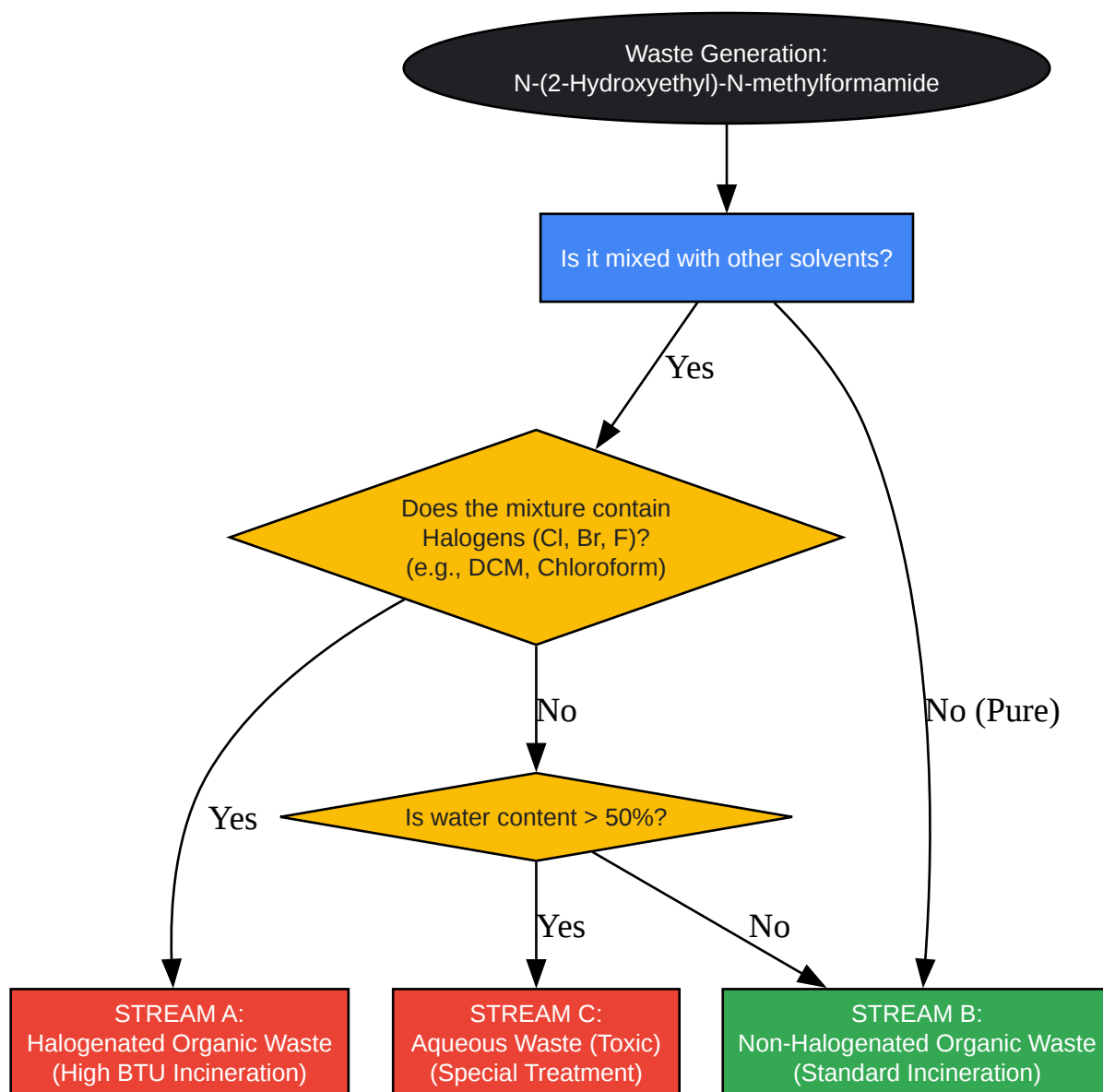
Chemical Profile & Waste Characterization[2][3]

Effective disposal requires understanding the physical properties that dictate waste stream selection.[1]

Property	Data	Disposal Implication
Chemical Structure	ngcontent-ng-c3009699313="" _nghost-ng-c3156237429="" class="inline ng-star-inserted">	Contains amide and hydroxyl groups; polar.
CAS Number	4748-78-1 (varies by isomer/salt)	Use name for waste labeling if CAS is ambiguous.
Physical State	Liquid (Viscous)	Requires liquid waste containers (HDPE/Glass).[1]
Flash Point	>100°C (Estimated)	Not D001 Ignitable (unless mixed with solvents).[1]
Water Solubility	Miscible	High Risk of accidental drain disposal.[1]
Reactivity	Stable	Can be stored with general organic waste.[1]
Incompatibilities	Strong Oxidizers, Acids	Do not mix with Nitric Acid or Peroxides in waste.[1][2]

Waste Stream Decision Matrix

The following logic flow dictates the correct segregation of this chemical. Unlike halogenated solvents (like DCM), this compound is non-halogenated but requires thermal destruction due to its toxicity profile.[1]



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Figure 1: Waste Stream Decision Tree. Note that "Pure" N-(2-Hydroxyethyl)-N-methylformamide defaults to Non-Halogenated Organic Waste.[1]

Step-by-Step Disposal Protocol

Phase 1: Preparation & Segregation

- PPE Selection: Wear Butyl Rubber or Nitrile gloves (minimum 0.11mm thickness).[1]
Formamides can facilitate the transport of other toxic solutes through the skin.[1]
- Segregation: Ensure the waste container does not contain strong oxidizing agents (e.g., Nitric acid, Perchloric acid).[1][2] The amide functionality can react violently with strong oxidizers.[1]

Phase 2: Containerization

- Vessel Choice: Use High-Density Polyethylene (HDPE) or Amber Glass containers.[1]
 - Why: HDPE is resistant to amide solvents and prevents breakage.[1]
- Headspace: Leave at least 10% headspace in the container to allow for vapor expansion, even though the volatility is low.[1]

Phase 3: Labeling (RCRA/EHS Compliance)

Label the tag immediately upon the first addition of waste.[1] The label must contain:

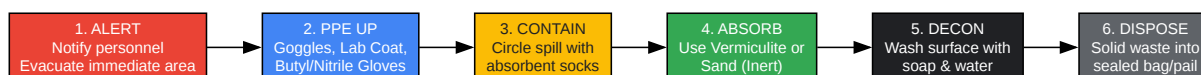
- Chemical Name: "**N-(2-Hydroxyethyl)-N-methylformamide**" (Do not use abbreviations like HMF).[3][1][4]
- Hazard Checkboxes: [x] Toxic, [x] Irritant.[1][2]
- Composition: If a mixture, list percentages (e.g., "90% Water, 10% **N-(2-Hydroxyethyl)-N-methylformamide**").

Phase 4: Final Disposal

- Method: The only acceptable disposal method is High-Temperature Incineration.
- Logistics: Cap the container tightly. Move to your facility's Central Accumulation Area (CAA).
[1] Request pickup by a licensed hazardous waste contractor (e.g., Veolia, Clean Harbors).
[1]

Spill Management Workflow

In the event of a spill, speed is critical to prevent surface absorption and vapor generation.[1]



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Figure 2: Emergency Spill Response Protocol. Do not use combustible materials (sawdust) for absorption.[1]

Spill Cleanup Notes:

- Absorbent: Use inert clay, vermiculite, or sand.[1] Avoid paper towels for large spills, as this increases the surface area for evaporation and creates a flammable solid waste.[1]
- Decontamination: After removing the absorbent, scrub the area with soapy water.[1] Collect the rinse water into the hazardous waste container (Stream C in Figure 1), do not flush the rinse water.[1]

Regulatory & Compliance Context

Understanding the "Why" ensures long-term adherence to safety culture.

RCRA Classification (USA)

While **N-(2-Hydroxyethyl)-N-methylformamide** is not explicitly listed on the EPA's P-List (Acutely Hazardous) or U-List (Toxic Waste), it is regulated under the "Characteristic" or "General Duty" clauses depending on mixtures.[1]

- Ignitability (D001): Unlikely if pure (Flash point > 60°C), but likely if mixed with Acetone/Methanol.[1]
- Toxicity: Due to structural similarity to N,N-Dimethylformamide (DMF) and N-Methylformamide (NMF), it should be treated as a potential reproductive toxin (Repr.[1] 1B).

Global Harmonized System (GHS)[2]

- H360: May damage fertility or the unborn child.[1][5][6]
- H315: Causes skin irritation.[3][1][7]
- H319: Causes serious eye irritation.[3][1][7][8]

Scientific Rationale for Incineration: Biological wastewater treatment relies on bacteria to break down organics.[1] Formamide derivatives can inhibit specific bacterial enzymes or pass through untreated, leading to bioaccumulation in aquatic environments.[1] Thermal oxidation (incineration) breaks the C-N bond effectively, converting the compound into harmless

, and

(with scrubbers for

).

References

- PubChem.Compound Summary: **N-(2-Hydroxyethyl)-N-methylformamide**. National Library of Medicine.[1] Available at: [\[Link\]](#)[1]
- European Chemicals Agency (ECHA).Substance Information: Formamide derivatives and Reprotoxicity. Available at: [\[Link\]](#)[1]
- US EPA.Resource Conservation and Recovery Act (RCRA) Orientation Manual. Available at: [\[Link\]](#)[1]

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